

# An In-depth Technical Guide to the Physicochemical Properties of 4-Methylindoline

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## Compound of Interest

Compound Name: 4-Methylindoline

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## Foreword

In the landscape of pharmaceutical research and development, a comprehensive understanding of the physicochemical properties of a molecule is paramount. These properties govern a compound's behavior from synthesis and formulation to its pharmacokinetic and pharmacodynamic profile. This guide provides a detailed exploration of the core physicochemical characteristics of **4-Methylindoline**, a substituted indoline of interest in medicinal chemistry.

Due to the limited availability of published experimental data for **4-Methylindoline**, this document adopts a dual approach. Firstly, it presents the known and predicted properties of the molecule, providing a foundational dataset. Secondly, and more critically, it offers detailed, field-proven experimental protocols for the determination of these properties. This serves as a practical handbook for researchers, enabling them to generate robust and reliable data in their own laboratories. The narrative emphasizes the rationale behind experimental choices, fostering a deeper understanding of the scientific principles at play.

## Molecular Identity and Structure

**4-Methylindoline**, also known as 4-methyl-2,3-dihydro-1H-indole, is a heterocyclic aromatic compound. Its structure consists of a benzene ring fused to a five-membered nitrogen-

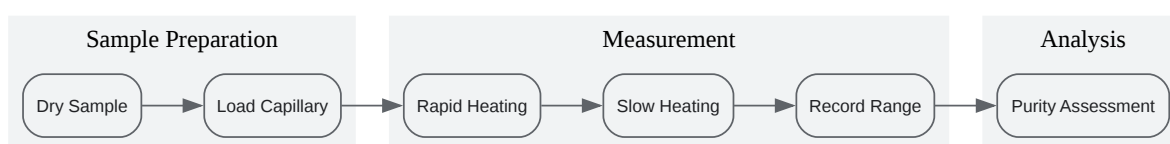
containing ring, with a methyl group substituted at the 4-position of the benzene ring. The indoline core is a saturated version of the indole ring system.

Molecular Formula:  $C_9H_{11}N$  [1][2]

Molecular Weight: 133.19 g/mol [1][2]

CAS Number: 62108-16-1 [1][2]

Chemical Structure:



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## References

- 1. 62108-16-1 | CAS DataBase [m.chemicalbook.com]
- 2. 4-Methylindoline | CymitQuimica [cymitquimica.com]
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